

Octanal chemical and physical properties

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Compound of Interest

Compound Name: Octanal

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An In-depth Technical Guide to the Chemical and Physical Properties of **Octanal**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Octanal (C₈H₁₆O), also known as caprylic aldehyde or aldehyde C-8, is a saturated fatty aldehyde that occurs naturally in citrus oils and has a characteristic strong, fruity odor.^{[1][2]} It is widely utilized in the flavor and fragrance industry and serves as a valuable intermediate in the synthesis of various organic compounds, including pharmaceuticals and agrochemicals.^{[3][4]} This technical guide provides a comprehensive overview of the core chemical and physical properties of **octanal**, detailed experimental protocols for their determination, and a visualization of its metabolic pathway.

Chemical and Physical Properties of Octanal

The following tables summarize the key quantitative data for **octanal**, compiled from various reputable sources.

Table 1: General and Physical Properties

Property	Value	Units	Conditions
Molecular Formula	C8H16O	-	-
Molecular Weight	128.21	g/mol	-
Appearance	Colorless to light yellow liquid	-	Ambient
Odor	Strong, fruity, citrus-like	-	-
Density	0.820 - 0.830	g/mL	at 20-25 °C
Melting Point	12 - 15	°C	-
Boiling Point	169 - 171	°C	at 760 mmHg
Refractive Index	1.417 - 1.425	-	at 20 °C (n ₂₀ /D)
Vapor Pressure	2	mmHg	at 20 °C
Flash Point	51 - 52	°C	Closed Cup
logP (Octanol/Water)	3.5	-	at 20-25 °C

Sources:[[5](#)]

Table 2: Solubility Data

Solvent	Solubility	Conditions
Water	Insoluble to slightly soluble (0.56 mg/mL)	25 °C
Ethanol	Soluble (1 mL in 2 mL of 70% ethanol)	-
Diethyl Ether	Soluble	-
Propylene Glycol	Soluble	-
Glycerol	Insoluble	-
Fixed Oils	Soluble	-

Sources:

Experimental Protocols

This section provides detailed methodologies for the determination of key physical properties of **octanal**.

Determination of Boiling Point

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the atmospheric pressure. A common laboratory method involves the use of a Thiele tube or a distillation apparatus.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Bunsen burner or heating mantle)
- Thiele tube or distillation setup

- Heat transfer fluid (e.g., mineral oil)

Procedure (Thiele Tube Method):

- A few drops of **octanal** are placed into the small test tube.
- The capillary tube is placed inside the test tube with its open end downwards.
- The test tube is attached to the thermometer.
- The assembly is placed in the Thiele tube containing the heating fluid.
- The Thiele tube is gently heated.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heating is stopped, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Melting Point

Since **octanal** is a liquid at room temperature, its melting point (or freezing point) is determined by cooling the substance until it solidifies.

Apparatus:

- Test tube
- Thermometer
- Cooling bath (e.g., ice-salt mixture or cryostat)
- Stirring rod

Procedure:

- A sample of **octanal** is placed in the test tube.

- The thermometer is immersed in the liquid.
- The test tube is placed in the cooling bath and the sample is stirred gently.
- The temperature is recorded at regular intervals as the liquid cools and solidifies.
- The melting point is the temperature at which the liquid and solid phases are in equilibrium, which is observed as a plateau in the cooling curve.

Determination of Density

The density of **octanal** can be determined using a pycnometer or a hydrometer. The pycnometer method offers high precision.

Apparatus:

- Pycnometer (a glass flask with a specific volume)
- Analytical balance
- Constant temperature water bath

Procedure (Pycnometer Method):

- The empty, clean, and dry pycnometer is weighed.
- The pycnometer is filled with **octanal** and placed in a constant temperature water bath (e.g., 20°C or 25°C) to allow the liquid to reach thermal equilibrium.
- The volume is adjusted to the calibration mark, and the outside of the pycnometer is dried.
- The filled pycnometer is weighed.
- The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., deionized water) and the process is repeated.
- The density of **octanal** is calculated from the mass of the liquid and the volume of the pycnometer.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters the substance. It is measured using a refractometer.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper

Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index.
- A few drops of **octanal** are placed on the prism of the refractometer.
- The prism is closed and the instrument is allowed to equilibrate to the desired temperature (e.g., 20°C).
- The light source is adjusted and the knob is turned until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read from the scale.

Determination of Flash Point

The flash point is the lowest temperature at which the vapors of a volatile material will ignite, when given an ignition source. The closed-cup method is commonly used.

Apparatus:

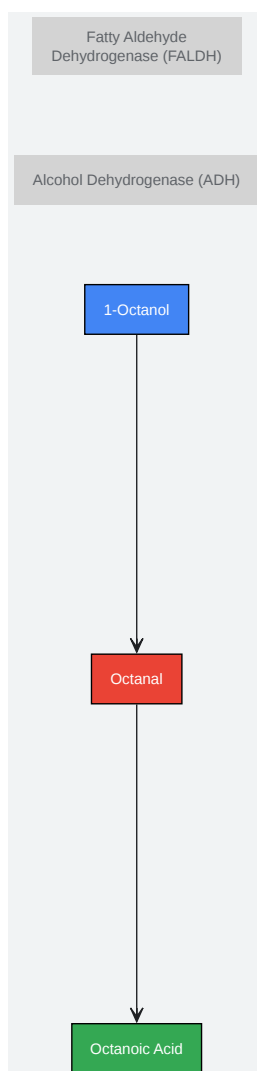
- Pensky-Martens or similar closed-cup flash point tester
- Thermometer
- Ignition source

Procedure (Closed-Cup Method):

- The sample cup is filled with **octanal** to the mark.
- The lid is closed, and the apparatus is heated at a slow, constant rate.
- The sample is stirred.
- At specified temperature intervals, the ignition source is applied to the opening in the lid.
- The flash point is the lowest temperature at which a brief flash is observed inside the cup.

Metabolic Pathway of Octanal

Octanal, as a fatty aldehyde, is a key intermediate in the metabolism of various lipids. The primary metabolic fate of **octanal** and other fatty aldehydes is their oxidation to the corresponding carboxylic acid, a reaction catalyzed by fatty aldehyde dehydrogenase (FALDH). This conversion is a crucial step in both the degradation of dietary lipids and the turnover of endogenous lipid-derived molecules.



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Caption: Metabolic conversion of 1-octanol to octanoic acid via **octanal**.

This simplified pathway illustrates that 1-octanol can be oxidized to form **octanal**, which is then further oxidized to octanoic acid. This process is a part of the broader fatty acid metabolism.

Conclusion

This technical guide has provided a detailed overview of the chemical and physical properties of **octanal**, along with standardized experimental protocols for their measurement. The compiled data and methodologies are intended to be a valuable resource for researchers, scientists, and professionals in drug development and other relevant fields. The visualization of its metabolic pathway offers a glimpse into the biochemical significance of this aldehyde. A

thorough understanding of these fundamental properties is essential for the safe and effective application of **octanal** in various scientific and industrial endeavors.

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Address: 3281 E Guasti Rd

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